


# Application Notes and Protocols: Tetrapropylammonium Iodide in Perovskite Solar Cell Fabrication

Author: BenchChem Technical Support Team. Date: December 2025



Audience: Researchers, scientists, and drug development professionals.

## Introduction

**Tetrapropylammonium iodide** (TPAI) is a quaternary ammonium salt that is gaining attention as an additive in the fabrication of perovskite solar cells (PSCs). As a member of the broader class of alkylammonium halides, TPAI and its analogs are utilized to enhance the performance and stability of these next-generation photovoltaic devices. The primary roles of these additives are to passivate defects at the surface and grain boundaries of the perovskite thin film, improve the film's morphology and crystallinity, and reduce non-radiative recombination of charge carriers. These improvements translate to higher power conversion efficiencies (PCE), increased open-circuit voltages (Voc), and enhanced device longevity.

These application notes provide a comprehensive overview of the use of TPAI and similar alkylammonium iodides in perovskite solar cell fabrication, including detailed experimental protocols and a summary of their impact on device performance. While specific data for TPAI is emerging, the protocols and performance enhancements observed for structurally similar compounds, such as n-propylammonium iodide and propylamine hydroiodide (PAI), offer valuable insights and a strong starting point for the application of TPAI.

# **Data Presentation**



The following tables summarize the quantitative effects of incorporating alkylammonium iodides as additives or in post-treatment steps on the performance of perovskite solar cells.

Table 1: Performance Enhancement of Perovskite Solar Cells with n-Propylammonium Iodide Additive

Additive Concentration (vol%)	PCE (%)	Voc (V)	Jsc (mA/cm²)	FF
0 (Control)	9.7	0.98	18.5	0.53
1	11.3	1.02	19.2	0.58

Data extracted from studies on n-propylammonium iodide as an additive in the perovskite precursor solution.[1][2][3]

Table 2: Performance Enhancement of Perovskite Solar Cells with Propylamine Hydroiodide (PAI) Post-Treatment

Treatment	PCE (%)	Voc (V)	Jsc (mA/cm²)	FF
Untreated	21.65	1.12	24.5	0.79
PAI Treated	23.0	1.16	24.8	0.81

Data extracted from studies on the post-treatment of perovskite films with propylamine hydroiodide.[4]

Table 3: Stability of Perovskite Solar Cells with and without Propylamine Hydroiodide (PAI) Treatment

Treatment	Initial PCE (%)	PCE after 500h at 50-60% RH (%)
Untreated	100	60
PAI Treated	100	90



Data illustrates the enhanced stability of devices treated with PAI under humid conditions.[4]

# **Experimental Protocols**

Two primary methods for incorporating **tetrapropylammonium iodide** (TPAI) or its analogs into perovskite solar cells are detailed below: as an additive in the precursor solution and as a post-treatment step after the perovskite film has been formed.

# Protocol 1: TPAI as an Additive in the Perovskite Precursor Solution (One-Step Method)

This protocol describes the incorporation of TPAI directly into the perovskite precursor solution before the deposition of the perovskite layer.

#### Materials:

- Lead iodide (PbI2)
- Methylammonium iodide (MAI) or Formamidinium iodide (FAI)
- Tetrapropylammonium iodide (TPAI)
- N,N-Dimethylformamide (DMF)
- Dimethyl sulfoxide (DMSO)
- Substrates (e.g., FTO-coated glass)
- Electron Transport Layer (ETL) material (e.g., SnO2)
- Hole Transport Layer (HTL) material (e.g., Spiro-OMeTAD)
- Metal contact (e.g., Gold or Silver)

#### Procedure:

• Substrate Preparation: Clean the FTO-coated glass substrates sequentially in an ultrasonic bath with detergent, deionized water, acetone, and isopropanol for 15 minutes each. Dry the



substrates with a nitrogen gun and treat with UV-ozone for 15 minutes prior to use.

- ETL Deposition: Deposit the SnO2 electron transport layer onto the cleaned substrates by spin-coating a SnO2 nanoparticle solution at 3000 rpm for 30 seconds, followed by annealing at 150°C for 30 minutes.
- Perovskite Precursor Solution Preparation:
  - Prepare the main perovskite precursor solution by dissolving PbI2 and MAI (or FAI) in a mixed solvent of DMF:DMSO (e.g., 4:1 v/v). A typical concentration is 1.4 M for both PbI2 and MAI/FAI.
  - Prepare a stock solution of TPAI in a suitable solvent (e.g., DMF or isopropanol).
  - Add the TPAI stock solution to the perovskite precursor solution to achieve the desired final concentration (e.g., 1 vol%). Vortex the solution for at least 30 minutes to ensure homogeneity.
- Perovskite Film Deposition:
  - Transfer the substrates with the ETL into a nitrogen-filled glovebox.
  - Spin-coat the TPAI-containing perovskite precursor solution onto the ETL-coated substrates. A two-step spin-coating program is often used: 1000 rpm for 10 seconds, followed by 5000 rpm for 30 seconds.
  - During the second step, dispense an anti-solvent (e.g., chlorobenzene) onto the spinning substrate about 10-15 seconds before the end of the program to induce rapid crystallization.
- Annealing: Immediately transfer the substrates onto a hotplate and anneal at 100-150°C for 10-30 minutes.
- HTL and Metal Contact Deposition:
  - Cool down the substrates and deposit the hole transport layer (e.g., Spiro-OMeTAD solution in chlorobenzene) by spin-coating at 4000 rpm for 30 seconds.



 Finally, deposit the metal back contact (e.g., 80 nm of gold or silver) by thermal evaporation through a shadow mask to define the active area of the solar cell.

### **Protocol 2: Post-Treatment of Perovskite Films with TPAI**

This protocol involves the application of a TPAI solution to the surface of a pre-formed perovskite film.

#### Materials:

- Perovskite-coated substrates (fabricated as per steps 1-5 of Protocol 1, but without TPAI in the precursor solution)
- Tetrapropylammonium iodide (TPAI)
- · Isopropanol (IPA) or other suitable solvent
- · Hole Transport Layer (HTL) material
- Metal contact


#### Procedure:

- Perovskite Film Fabrication: Prepare the perovskite films on ETL-coated substrates as described in Protocol 1 (steps 1-5), using a precursor solution without TPAI.
- TPAI Post-Treatment Solution Preparation: Prepare a dilute solution of TPAI in isopropanol. The concentration can be varied, but a good starting point is 1-5 mg/mL.
- Post-Treatment Application:
  - In a nitrogen-filled glovebox, spin-coat the TPAI solution onto the cooled perovskite film. A typical spin-coating speed is 4000-5000 rpm for 30 seconds.
- Annealing: Anneal the TPAI-treated perovskite film at a moderate temperature, typically 100°C, for 5-10 minutes to remove the solvent and promote interaction with the perovskite surface.



 Device Completion: Proceed with the deposition of the HTL and the metal back contact as described in step 6 of Protocol 1.


# **Visualizations**



Click to download full resolution via product page

Caption: Workflow for TPAI as an additive.






Click to download full resolution via product page

Caption: Workflow for TPAI post-treatment.





Click to download full resolution via product page

Caption: Logical relationship of TPAI's effects.

#### **Need Custom Synthesis?**

BenchChem offers custom synthesis for rare earth carbides and specific isotopiclabeling.

Email: info@benchchem.com or Request Quote Online.

# References

• 1. mdpi.com [mdpi.com]



- 2. mdpi.com [mdpi.com]
- 3. researchgate.net [researchgate.net]
- 4. jku.at [jku.at]
- To cite this document: BenchChem. [Application Notes and Protocols: Tetrapropylammonium lodide in Perovskite Solar Cell Fabrication]. BenchChem, [2025]. [Online PDF]. Available at: [https://www.benchchem.com/product/b146149#tetrapropylammonium-iodide-in-perovskite-solar-cell-fabrication]

#### **Disclaimer & Data Validity:**

The information provided in this document is for Research Use Only (RUO) and is strictly not intended for diagnostic or therapeutic procedures. While BenchChem strives to provide accurate protocols, we make no warranties, express or implied, regarding the fitness of this product for every specific experimental setup.

**Technical Support:** The protocols provided are for reference purposes. Unsure if this reagent suits your experiment? [Contact our Ph.D. Support Team for a compatibility check]

Need Industrial/Bulk Grade? Request Custom Synthesis Quote

# BenchChem

Our mission is to be the trusted global source of essential and advanced chemicals, empowering scientists and researchers to drive progress in science and industry. Contact

Address: 3281 E Guasti Rd

Ontario, CA 91761, United States

Phone: (601) 213-4426

Email: info@benchchem.com